Application Notes and Protocols for Ostarine-d4 Analysis

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Compound of Interest

Compound Name:	*Ostarine-d4*
Cat. No.:	*B8209982*

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Introduction

Ostarine (also known as Enobosarm, GTx-024, or MK-2866) is a selective androgen receptor modulator (SARM) that has been investigated for the treatment of conditions such as muscle wasting and osteoporosis. Due to its performance-enhancing capabilities, it is on the World Anti-Doping Agency (WADA) Prohibited List.[1][2] **Ostarine-d4**, a deuterated variant of Ostarine, serves as a crucial internal standard for the accurate quantification of Ostarine in various biological matrices by compensating for matrix effects and variations during sample preparation and analysis.[3][4]

This document provides detailed application notes and protocols for the sample preparation of **Ostarine-d4** for analysis, primarily by liquid chromatography-tandem mass spectrometry (LC-MS/MS). The following sections outline various extraction techniques, including solid-phase extraction (SPE), liquid-liquid extraction (LLE), and protein precipitation, along with a simple "dilute-and-shoot" method.

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Data Presentation: Quantitative Performance of Sample Preparation Methods

The choice of sample preparation method can significantly impact the analytical performance of an Ostarine assay. The following table summarizes key quantitative data from various validated methods for Ostarine analysis, where **Ostarine-d4** would be used as an internal standard.

Method	Matrix	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Linearity Range	Recovery /Extraction Efficiency	Reference
Online SPE-UHPLC-MS/MS	Human Urine	0.5 pg/mL	-	0.05 - 25 ng/mL	-	[1]
LLE	Equine Plasma	0.0019 ng/mL	-	-	>75%	[5]
Protein Precipitation	Rat Serum	-	50 ng/mL	50 - 10000 ng/mL	-	[2]
Dispersive Liquid-Liquid Microextraction (DLLME)	Human Urine	0.05 ng/mL	0.25 ng/mL	0.25 - 50 ng/mL	-	[6]
"Dilute-and-Shoot"	Human Urine	-	-	2 - 1000 ng/mL	Lacks pre-concentration, potential for high matrix effects	[1]

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Note: The use of a deuterated internal standard like **Ostarine-d4** is highly recommended to mitigate matrix effects and improve accuracy and precision, especially in "dilute-and-shoot" methods.[1][7][8]

Experimental Protocols

Solid-Phase Extraction (SPE)

SPE is a highly effective technique for cleaning up and concentrating analytes from complex matrices, leading to improved sensitivity and reduced matrix effects.[9][10] An online SPE method has been shown to achieve a very low limit of detection for Ostarine in urine.[1]

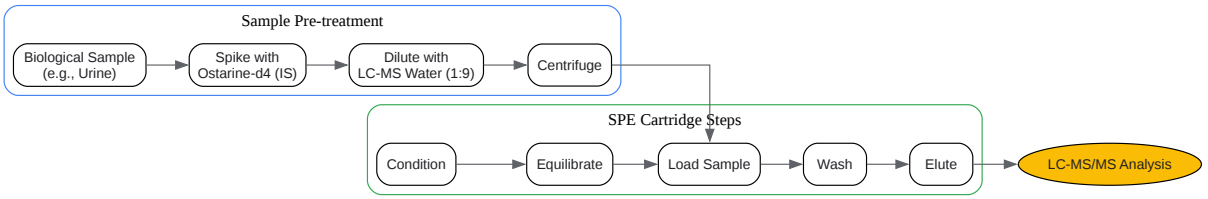
Protocol: Online SPE-UHPLC-MS/MS for Ostarine in Human Urine[1]

This protocol is based on a fully automated online SPE procedure.

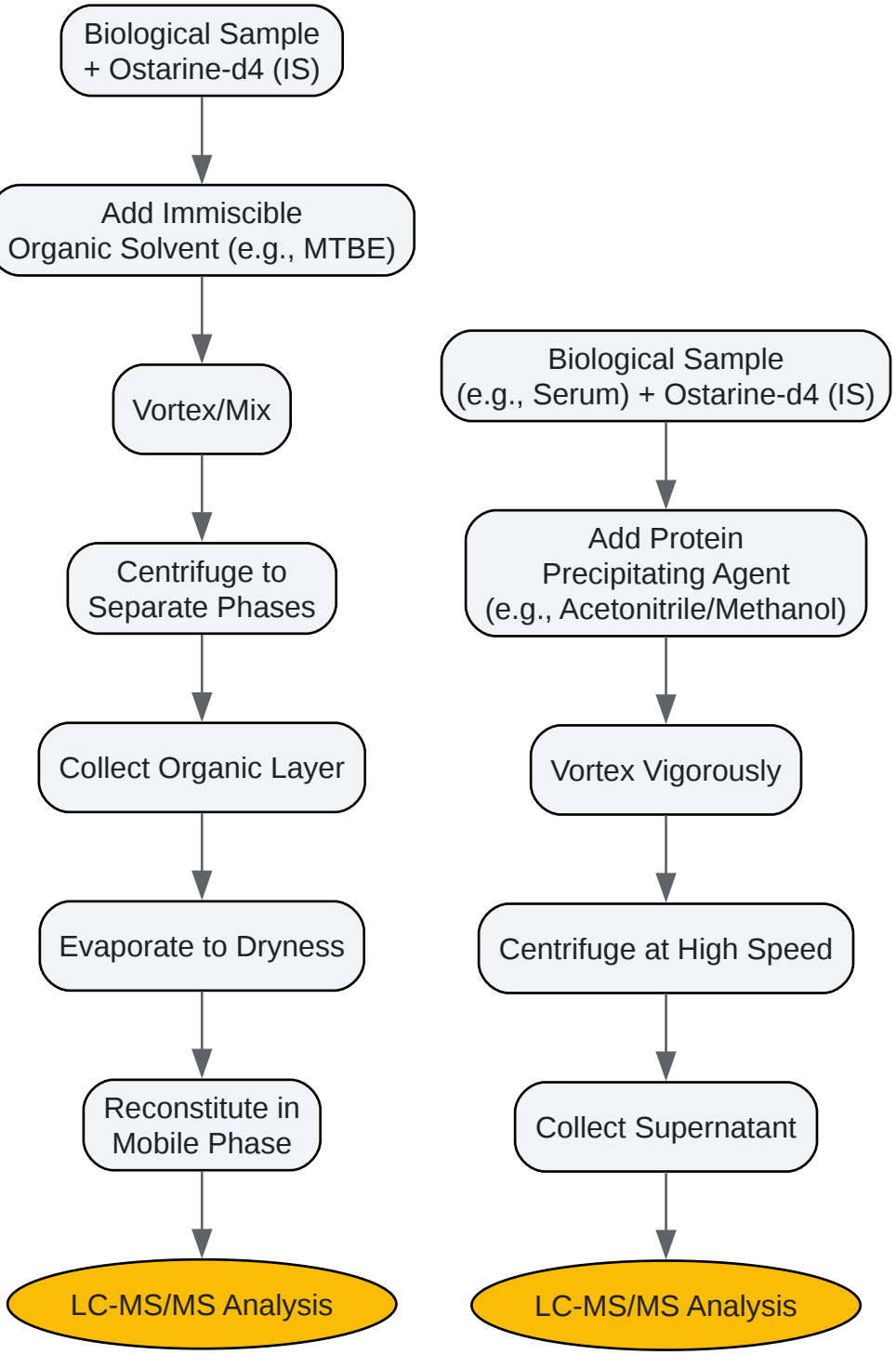
- Sample Pre-treatment:
  - Dilute urine samples 1:9 with LC-MS grade water.
  - Spike with **Ostarine-d4** internal standard solution to a final concentration of 0.5 ng/mL.
  - Centrifuge the sample to remove any particulates.
- Online SPE Procedure:
  - Loading: Load the pre-treated sample onto the SPE column at a flow rate of 0.5 mL/min.
  - Washing: Wash the SPE column to remove interfering substances.
  - Elution and Analysis: Elute the analyte and internal standard from the SPE column directly onto the analytical UHPLC column using an isocratic elution with 65% methanol for 2.50 minutes at a flow rate of 1.5 mL/min. The analytes are then separated on the analytical column and detected by MS/MS.

Workflow for Solid-Phase Extraction (SPE)

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